

Mandestrobin Application for Grape Disease Management: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Mandestrobin**

Cat. No.: **B1253266**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: **Mandestrobin** is a strobilurin (Quinone outside Inhibitor; QoI) fungicide, belonging to FRAC Group 11. It is registered for the control of Botrytis bunch rot (*Botrytis cinerea*) and suppression of powdery mildew (*Erysiphe necator*) in grapes. Marketed under trade names such as Intuity®, **Mandestrobin** functions by inhibiting mitochondrial respiration in fungi, thereby preventing spore germination and mycelial growth.^[1] This document provides detailed application notes and protocols based on available research and technical data.

Application Recommendations

Mandestrobin is most effective when used as a preventative treatment. For optimal disease control, it should be integrated into a rotational spray program with fungicides that have different modes of action to mitigate the risk of resistance development.

Dosage and Timing

Target Disease	Recommended Rate (Product)	Application Timing	Maximum Applications (FRAC 11)	Pre-Harvest Interval (PHI)	Re-Entry Interval (REI)
Botrytis Bunch Rot (Botrytis cinerea)	6 fl oz/acre	Begin applications prior to disease development. Key timings include bloom, pre-bunch closure, veraison, and pre-harvest.	2-3 per season	10 days	12 hours
Powdery Mildew (Erysiphe necator) - Suppression	6 fl oz/acre	Apply on a 10- to 14-day interval as part of a rotational program.	2-3 per season	10 days	12 hours

Note: Efficacy against powdery mildew is described as "slight" in some trials, emphasizing the need for rotation with more effective powdery mildew fungicides.[\[2\]](#)[\[3\]](#) There are also variety restrictions; for instance, it should not be used on Concord, Niagara, and certain *V. labrusca* hybrids until crop sensitivity is fully known.[\[2\]](#)[\[3\]](#)

Efficacy Data Summary

Quantitative data from peer-reviewed field trials on the specific percentage of disease reduction for **Mandestrobin** in grapes is limited in publicly available literature. However, research from Cornell University provides the following qualitative assessment based on three years of testing:

Target Disease	Qualitative Efficacy
Botrytis Bunch Rot	Good control[2][3]
Powdery Mildew	Slight control[2][3]

Experimental Protocols

While specific, detailed protocols for **Mandestrobin** efficacy trials on grapes are not widely published, the following represents a generalized but comprehensive methodology for conducting such a field trial, based on standard fungicide efficacy testing procedures.

Objective: To evaluate the efficacy of Mandestrobin in controlling Botrytis bunch rot and powdery mildew on grapes under field conditions.

1. Experimental Design:

- Location: A vineyard with a history of Botrytis bunch rot and powdery mildew pressure.
- Grape Variety: A cultivar susceptible to both diseases (e.g., Chardonnay, Pinot noir).
- Plot Design: Randomized Complete Block Design (RCBD) with a minimum of four replicate plots per treatment.
- Plot Size: Each plot should consist of a specified number of vines (e.g., 3-5 vines) with buffer vines between plots to minimize spray drift.

2. Treatments:

- Untreated Control: Sprayed with water only.
- **Mandestrobin** (Intuity®): Applied at the recommended rate of 6 fl oz/acre.
- Standard Fungicide (Positive Control): A commercially available fungicide with known efficacy against Botrytis bunch rot and/or powdery mildew.

- Rotational Programs: Treatments incorporating **Mandestrobin** in rotation with other fungicides with different modes of action.

3. Application:

- Equipment: Calibrated airblast or backpack sprayer to ensure thorough and uniform coverage of the grape clusters and foliage.
- Timing: Applications should be timed according to the disease pressure and grape growth stage, typically starting at bloom and continuing at 10-14 day intervals.
- Spray Volume: Sufficient water volume to ensure adequate coverage (e.g., 100-200 gallons per acre), adjusted for canopy size.

4. Data Collection:

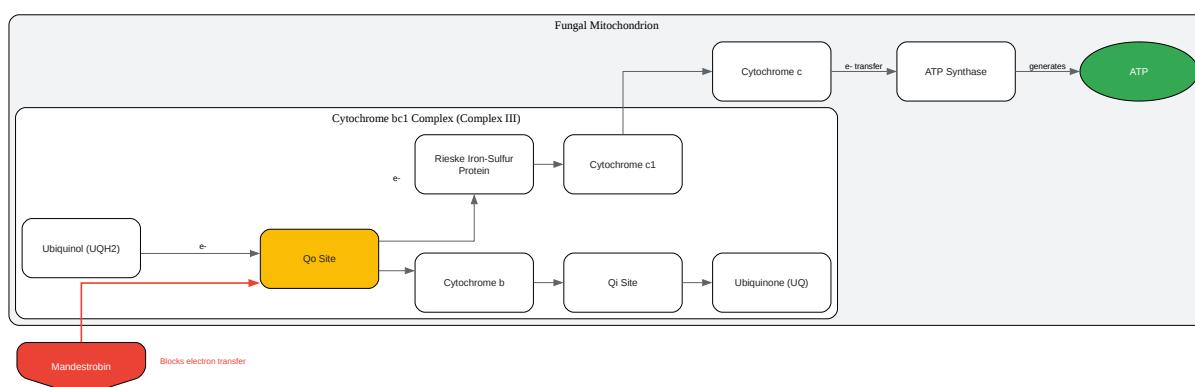
- Disease Incidence: The percentage of clusters or leaves showing any symptoms of the target disease.
- Disease Severity: The percentage of the area on each assessed cluster or leaf affected by the disease. This can be evaluated using a standardized rating scale.
- Assessments: Conducted at key intervals, such as pre-harvest for Botrytis bunch rot and mid-season for powdery mildew. A specified number of clusters or leaves per plot (e.g., 25 clusters) should be randomly selected for assessment.

5. Statistical Analysis:

- Data should be analyzed using appropriate statistical methods, such as Analysis of Variance (ANOVA), to determine significant differences between treatments.
- Mean separation tests (e.g., Tukey's HSD) can be used to compare the efficacy of the different treatments.

Visualizations

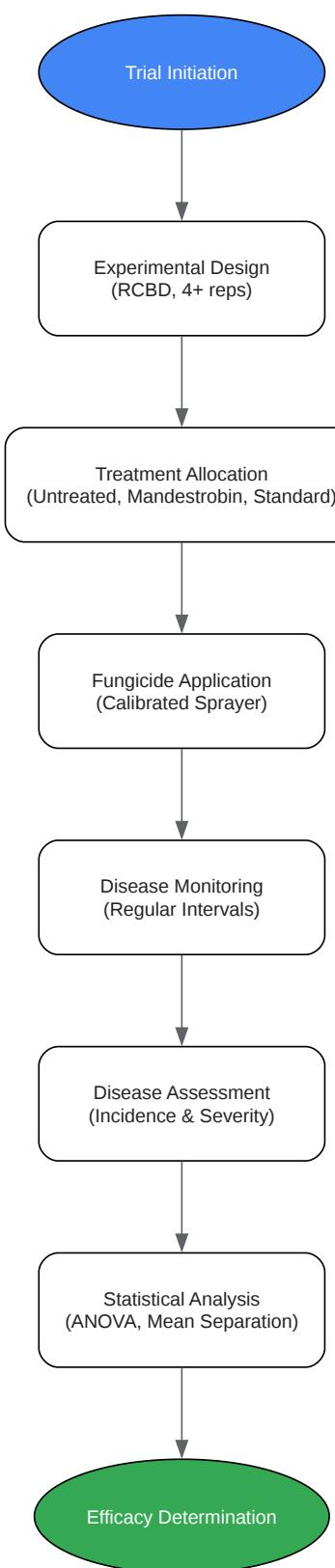
Signaling Pathway of Mandestrobin



[Click to download full resolution via product page](#)

Caption: **Mandestrobin's mode of action at the Qo site of the cytochrome bc1 complex.**

Experimental Workflow for Mandestrobin Efficacy Trial



[Click to download full resolution via product page](#)

Caption: A generalized workflow for a field trial evaluating **Mandestrobin** efficacy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mda.state.mn.us [mda.state.mn.us]
- 2. Grape Disease Control, Spring 2023 | Cornell Fruit Resources: Grapes [blogs.cornell.edu]
- 3. ecommons.cornell.edu [ecmons.cornell.edu]
- To cite this document: BenchChem. [Mandestrobin Application for Grape Disease Management: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1253266#recommended-dosage-and-timing-of-mandestrobin-for-grape-disease-management>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

